

# Mandestrobin Application for Grape Disease Management: A Technical Overview

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## Compound of Interest

Compound Name: Mandestrobin

Cat. No.: B1253266

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Introduction: **Mandestrobin** is a strobilurin (Quinone outside Inhibitor; QoI) fungicide, belonging to FRAC Group 11. It is registered for the control of Botrytis bunch rot (*Botrytis cinerea*) and suppression of powdery mildew (*Erysiphe necator*) in grapes. Marketed under trade names such as Intuity®, **Mandestrobin** functions by inhibiting mitochondrial respiration in fungi, thereby preventing spore germination and mycelial growth.<sup>[1]</sup> This document provides detailed application notes and protocols based on available research and technical data.

## Application Recommendations

**Mandestrobin** is most effective when used as a preventative treatment. For optimal disease control, it should be integrated into a rotational spray program with fungicides that have different modes of action to mitigate the risk of resistance development.

## Dosage and Timing

Target Disease	Recommended Rate (Product)	Application Timing	Maximum Applications (FRAC 11)	Pre-Harvest Interval (PHI)	Re-Entry Interval (REI)
Botrytis Bunch Rot (Botrytis cinerea)	6 fl oz/acre	Begin applications prior to disease development. Key timings include bloom, pre-bunch closure, veraison, and pre-harvest.	2-3 per season	10 days	12 hours
Powdery Mildew (Erysiphe necator) - Suppression	6 fl oz/acre	Apply on a 10- to 14-day interval as part of a rotational program.	2-3 per season	10 days	12 hours

Note: Efficacy against powdery mildew is described as "slight" in some trials, emphasizing the need for rotation with more effective powdery mildew fungicides.<sup>[2][3]</sup> There are also variety restrictions; for instance, it should not be used on Concord, Niagara, and certain V. labrusca hybrids until crop sensitivity is fully known.<sup>[2][3]</sup>

## Efficacy Data Summary

Quantitative data from peer-reviewed field trials on the specific percentage of disease reduction for **Mandestrobin** in grapes is limited in publicly available literature. However, research from Cornell University provides the following qualitative assessment based on three years of testing:

Target Disease	Qualitative Efficacy
Botrytis Bunch Rot	Good control[2][3]
Powdery Mildew	Slight control[2][3]

## Experimental Protocols

While specific, detailed protocols for **Mandestrobin** efficacy trials on grapes are not widely published, the following represents a generalized but comprehensive methodology for conducting such a field trial, based on standard fungicide efficacy testing procedures.

### Objective: To evaluate the efficacy of Mandestrobin in controlling Botrytis bunch rot and powdery mildew on grapes under field conditions.

#### 1. Experimental Design:

- Location: A vineyard with a history of Botrytis bunch rot and powdery mildew pressure.
- Grape Variety: A cultivar susceptible to both diseases (e.g., Chardonnay, Pinot noir).
- Plot Design: Randomized Complete Block Design (RCBD) with a minimum of four replicate plots per treatment.
- Plot Size: Each plot should consist of a specified number of vines (e.g., 3-5 vines) with buffer vines between plots to minimize spray drift.

#### 2. Treatments:

- Untreated Control: Sprayed with water only.
- **Mandestrobin** (Intuity®): Applied at the recommended rate of 6 fl oz/acre.
- Standard Fungicide (Positive Control): A commercially available fungicide with known efficacy against Botrytis bunch rot and/or powdery mildew.

- Rotational Programs: Treatments incorporating **Mandestrobin** in rotation with other fungicides with different modes of action.

### 3. Application:

- Equipment: Calibrated airblast or backpack sprayer to ensure thorough and uniform coverage of the grape clusters and foliage.
- Timing: Applications should be timed according to the disease pressure and grape growth stage, typically starting at bloom and continuing at 10-14 day intervals.
- Spray Volume: Sufficient water volume to ensure adequate coverage (e.g., 100-200 gallons per acre), adjusted for canopy size.

### 4. Data Collection:

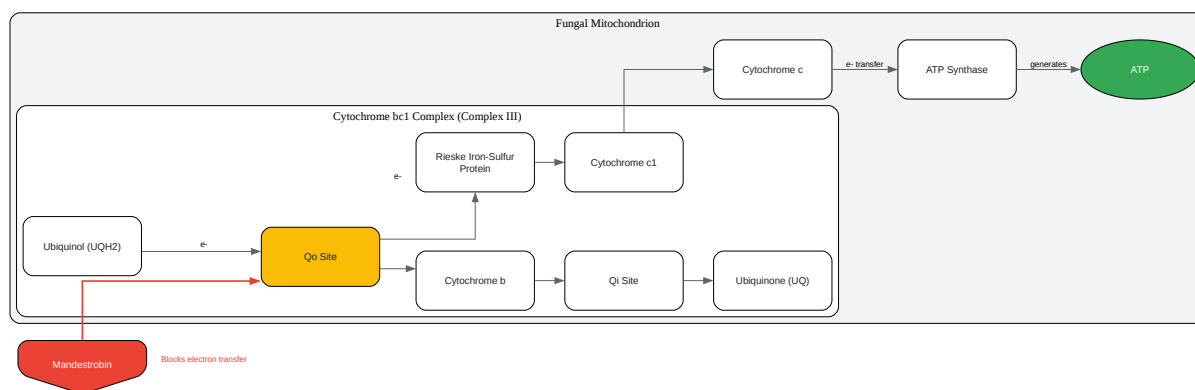
- Disease Incidence: The percentage of clusters or leaves showing any symptoms of the target disease.
- Disease Severity: The percentage of the area on each assessed cluster or leaf affected by the disease. This can be evaluated using a standardized rating scale.
- Assessments: Conducted at key intervals, such as pre-harvest for Botrytis bunch rot and mid-season for powdery mildew. A specified number of clusters or leaves per plot (e.g., 25 clusters) should be randomly selected for assessment.

### 5. Statistical Analysis:

- Data should be analyzed using appropriate statistical methods, such as Analysis of Variance (ANOVA), to determine significant differences between treatments.
- Mean separation tests (e.g., Tukey's HSD) can be used to compare the efficacy of the different treatments.

## Visualizations

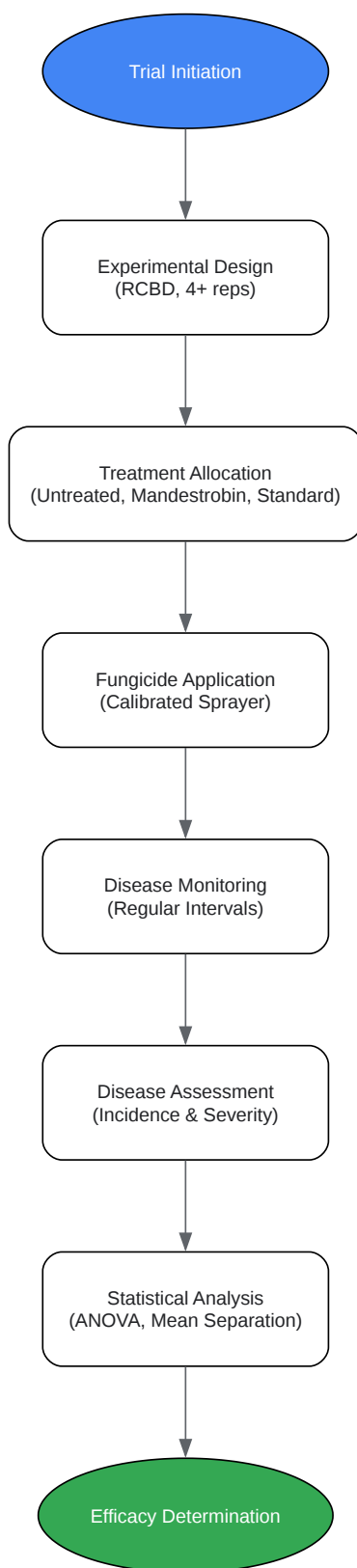
### Signaling Pathway of Mandestrobin



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Caption: **Mandestrobin's** mode of action at the Qo site of the cytochrome bc<sub>1</sub> complex.

## Experimental Workflow for Mandestrobin Efficacy Trial



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Caption: A generalized workflow for a field trial evaluating **Mandestrobin** efficacy.

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## References

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